

Corticosterone-13C3 certificate of analysis and product specifications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Corticosterone-13C3**

Cat. No.: **B12371073**

[Get Quote](#)

Corticosterone-13C3: A Technical Guide for Researchers

This in-depth technical guide provides essential information on **Corticosterone-13C3** for researchers, scientists, and drug development professionals. **Corticosterone-13C3** is a stable isotope-labeled form of corticosterone, a primary glucocorticoid hormone in many species. Its use as an internal standard in mass spectrometry-based analyses allows for precise and accurate quantification of endogenous corticosterone levels, crucial for studies in endocrinology, neuroscience, and pharmacology.

Product Specifications

Corticosterone-13C3 is typically supplied as a certified reference material in solution. The following tables summarize the key product specifications. Note that specific values may vary by supplier and lot; always refer to the Certificate of Analysis (COA) provided with the product.

General Information

| Parameter | Specification |
|--------------|---|
| Product Name | Corticosterone-13C3 |
| Description | A 13C-labeled corticosterone |
| Primary Use | Internal standard for mass spectrometry |

Physicochemical Properties

| Parameter | Value | Reference |
|---------------------|--|---|
| Chemical Formula | C ₁₈ H ₃₀ O ₄ | [1] |
| Molecular Weight | 349.44 g/mol | [1] [2] |
| Appearance | Typically a clear, colorless solution | |
| Solvent | Commonly Methanol | [1] |
| Concentration | Often 10 µg/mL | [1] |
| Storage Temperature | -20°C | |

Quality and Certification

| Parameter | Specification |
|---------------|--|
| Certification | Certified Reference Material |
| Documentation | Certificate of Analysis (COA), Safety Data Sheet (SDS) |

Experimental Protocols

Corticosterone-13C3 is primarily utilized as an internal standard in Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) methods for the quantification of corticosterone in biological matrices such as plasma, serum, and tissue homogenates. The following is a representative protocol that can be adapted for specific research needs.

Sample Preparation: Protein Precipitation

- Thaw Samples: Thaw biological samples (e.g., plasma, serum) and **Corticosterone-13C3** internal standard solution on ice.
- Spike Internal Standard: To a 100 µL aliquot of the biological sample, add a known amount of **Corticosterone-13C3** solution. The final concentration of the internal standard should be appropriate for the expected range of endogenous corticosterone.

- Precipitate Proteins: Add 300 μ L of ice-cold acetonitrile to the sample.
- Vortex: Vortex the mixture vigorously for 30 seconds to ensure thorough mixing and protein precipitation.
- Centrifuge: Centrifuge the samples at 10,000 \times g for 10 minutes at 4°C to pellet the precipitated proteins.
- Collect Supernatant: Carefully transfer the supernatant to a clean tube or a 96-well plate for LC-MS/MS analysis.

LC-MS/MS Analysis

- Liquid Chromatography (LC)
 - Column: A C18 reverse-phase column is commonly used for steroid separation.
 - Mobile Phase A: Water with 0.1% formic acid.
 - Mobile Phase B: Acetonitrile or Methanol with 0.1% formic acid.
 - Gradient: A linear gradient from a lower to a higher percentage of Mobile Phase B is used to elute the analytes. The specific gradient profile should be optimized for the separation of corticosterone from other endogenous steroids.
 - Flow Rate: A typical flow rate is between 0.2 and 0.5 mL/min.
 - Injection Volume: 5-10 μ L.
- Tandem Mass Spectrometry (MS/MS)
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode is generally used for corticosterone analysis.
 - Multiple Reaction Monitoring (MRM): Specific precursor-to-product ion transitions for both corticosterone and **Corticosterone-13C3** are monitored for quantification.
 - Corticosterone: m/z 347.2 \rightarrow 121.1 (Quantifier), 347.2 \rightarrow 329.2 (Qualifier)

- **Corticosterone-13C3:** m/z 350.2 → 121.1 (Quantifier), 350.2 → 332.2 (Qualifier) (Note: These transitions are illustrative and should be optimized on the specific mass spectrometer being used.)
- Data Analysis: The concentration of endogenous corticosterone is determined by calculating the ratio of the peak area of the analyte to the peak area of the internal standard and comparing this to a standard curve prepared with known concentrations of unlabeled corticosterone.

Signaling Pathways and Biosynthesis

Corticosterone exerts its biological effects through the glucocorticoid receptor signaling pathway. Understanding this pathway is critical for interpreting data from studies involving corticosterone measurement.

Corticosterone Biosynthesis Pathway

Corticosterone is synthesized from cholesterol in the adrenal cortex through a series of enzymatic reactions.

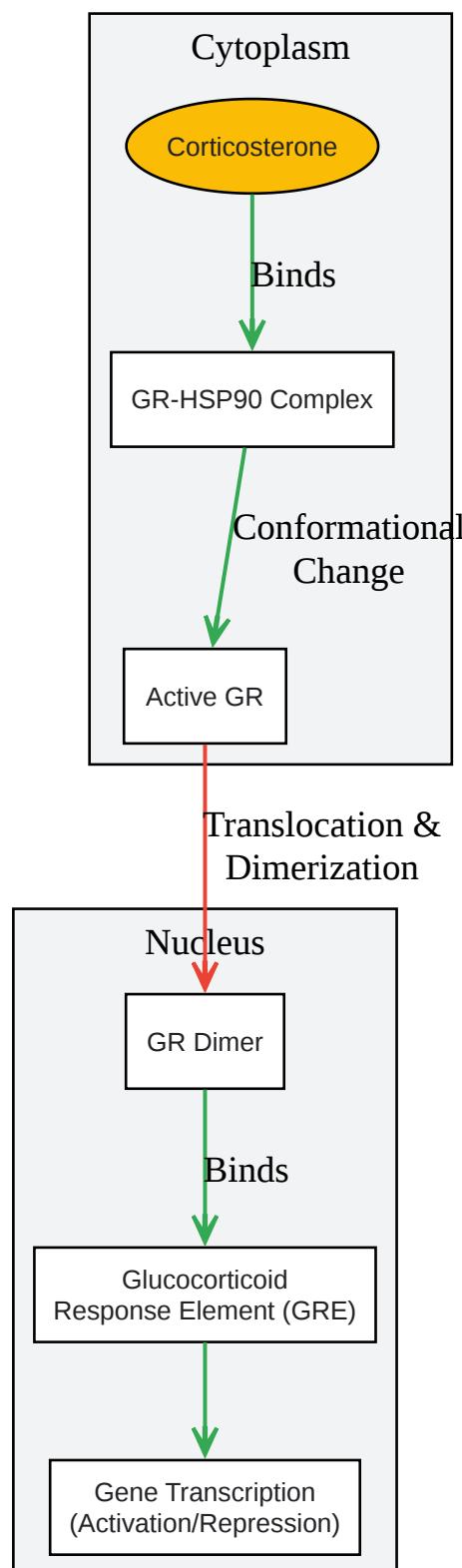


[Click to download full resolution via product page](#)

Caption: Simplified pathway of corticosterone synthesis.

Glucocorticoid Receptor Signaling Pathway

Upon entering a cell, corticosterone binds to the glucocorticoid receptor (GR), which then translocates to the nucleus to regulate gene expression.

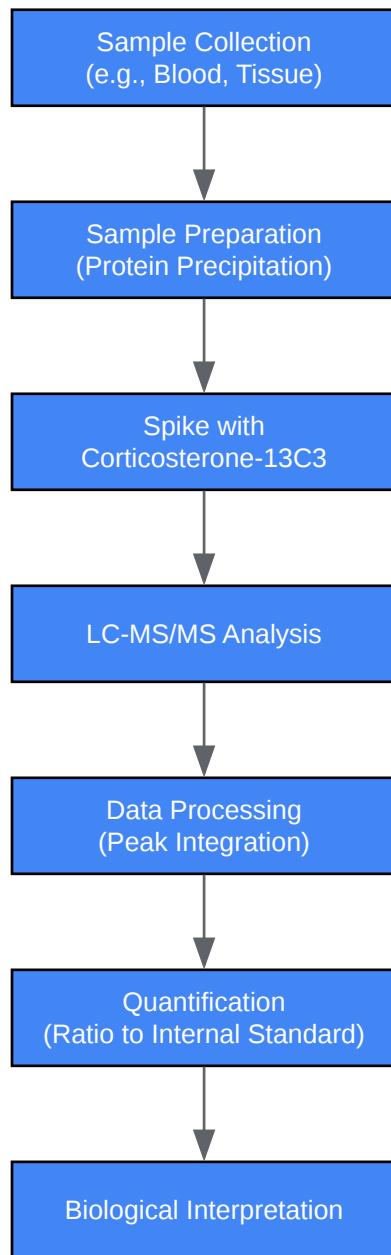


[Click to download full resolution via product page](#)

Caption: Glucocorticoid receptor signaling pathway.

Experimental Workflow for Quantification

The general workflow for using **Corticosterone-13C3** in a research setting involves several key steps from sample collection to data interpretation.



[Click to download full resolution via product page](#)

Caption: Workflow for Corticosterone quantification.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Corticosterone-13C3 solution 10 µg/mL in methanol, certified reference material, ampule of 1 mL, Cerilliant® [sigmaaldrich.com]
- 2. Corticosterone-13C3 | Certified Solutions Standards | Certified Reference Materials - Cerilliant [cerilliant.com]
- To cite this document: BenchChem. [Corticosterone-13C3 certificate of analysis and product specifications]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12371073#corticosterone-13c3-certificate-of-analysis-and-product-specifications\]](https://www.benchchem.com/product/b12371073#corticosterone-13c3-certificate-of-analysis-and-product-specifications)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com